

# Synthetic Protocol for 5-Bromo-4-fluorobenzo[d]dioxole

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## Compound of Interest

Compound Name: 5-Bromo-4-fluorobenzo[d]  
[1,3]dioxole

Cat. No.: B581386

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This document provides a detailed synthetic protocol for the preparation of 5-Bromo-4-fluorobenzo[d]dioxole, a valuable building block in medicinal chemistry and materials science. The protocol is based on established synthetic methodologies for analogous compounds, offering a reliable pathway to this target molecule.

## Physicochemical and Spectroscopic Data

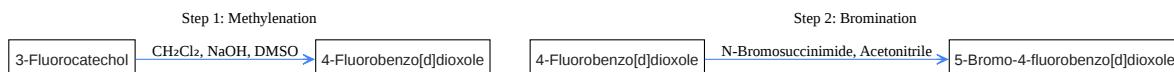
A summary of the key quantitative data for the target compound, 5-Bromo-4-fluorobenzo[d]dioxole, is presented below.

Property	Value
CAS Number	1226808-75-8 <a href="#">[1]</a>
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrFO <sub>2</sub> <a href="#">[1]</a>
Molecular Weight	219.01 g/mol
Appearance	Expected to be a solid
Purity (Typical)	≥ 96%

Note: Detailed spectroscopic data (NMR, IR, MS) for this specific compound is not widely available in the public domain. Characterization of the synthesized product is highly recommended.

## Synthetic Pathway

The synthesis of 5-Bromo-4-fluorobenzo[d]dioxole can be achieved in a two-step process starting from the commercially available 3-fluorocatechol. The first step involves the methylenation of 3-fluorocatechol to form the intermediate, 4-fluorobenzo[d]dioxole. The subsequent step is the regioselective bromination of this intermediate to yield the final product.



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## References

- 1. [americanelements.com \[americanelements.com\]](http://www.americanelements.com)
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